

Pomalidomide-C4-NH2 hydrochloride solubility and preparation of stock solutions

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Compound of Interest

Compound Name: *Pomalidomide-C4-NH2
hydrochloride*

Cat. No.: *B1460082*

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Application Notes and Protocols: Pomalidomide-C4-NH2 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and preparation of stock solutions for **Pomalidomide-C4-NH2 hydrochloride**, a key building block in the development of Proteolysis Targeting Chimeras (PROTACs).

Introduction

Pomalidomide-C4-NH2 hydrochloride is a derivative of pomalidomide, an immunomodulatory drug. It functions as a ligand for the E3 ubiquitin ligase Cereblon (CRBN). In PROTAC technology, this molecule serves as the E3 ligase-binding component, which, when linked to a target protein-binding ligand, facilitates the degradation of the target protein. Accurate preparation of stock solutions is critical for reproducible experimental results.

Solubility Data

The solubility of **Pomalidomide-C4-NH2 hydrochloride** has been determined in Dimethyl Sulfoxide (DMSO). It is important to use high-quality, anhydrous DMSO, as its hygroscopic nature can impact solubility.

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	17.5[1][2]	45.95[1][2]	Ultrasonic treatment may be required to fully dissolve the compound.[1][2] Use of newly opened DMSO is recommended.[1]

Note: The solubility of **Pomalidomide-C4-NH2 hydrochloride** in aqueous solutions is expected to be low. For experiments requiring aqueous buffers, it is recommended to first prepare a concentrated stock solution in DMSO and then dilute it with the aqueous buffer of choice.

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Pomalidomide-C4-NH2 hydrochloride** (Molecular Weight: 380.83 g/mol) in DMSO.

Materials:

- **Pomalidomide-C4-NH2 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)
- Calibrated pipettes

Procedure:

- **Weighing the Compound:** Accurately weigh out 1 mg of **Pomalidomide-C4-NH2 hydrochloride** powder and transfer it to a clean microcentrifuge tube.
- **Adding Solvent:** Add 262.58 μL of anhydrous DMSO to the microcentrifuge tube containing the compound.[\[1\]](#)[\[2\]](#)
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes.[\[1\]](#)[\[2\]](#)
- **Visual Inspection:** Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

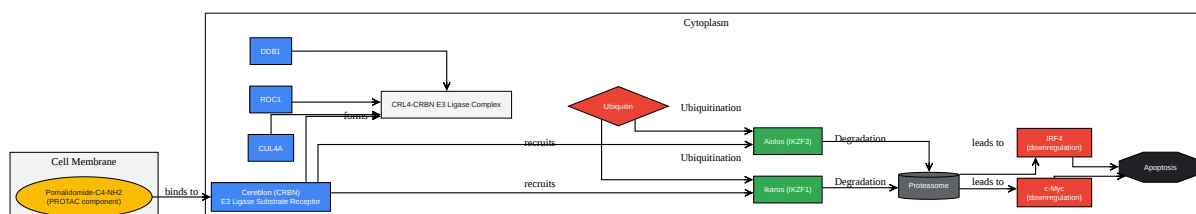
Stock Solution Preparation Table for Different Concentrations

Desired Stock Concentration	Mass of Compound (for 1 mg)	Volume of DMSO	Mass of Compound (for 5 mg)	Volume of DMSO	Mass of Compound (for 10 mg)	Volume of DMSO
1 mM	1 mg	2.6258 mL	5 mg	13.1292 mL	10 mg	26.2584 mL
5 mM	1 mg	0.5252 mL	5 mg	2.6258 mL	10 mg	5.2517 mL
10 mM	1 mg	0.2626 mL	5 mg	1.3129 mL	10 mg	2.6258 mL

Signaling Pathway

Pomalidomide exerts its biological effects by acting as a "molecular glue" that brings together the E3 ubiquitin ligase Cereblon (CRBN) and specific target proteins, leading to their

ubiquitination and subsequent degradation by the proteasome.

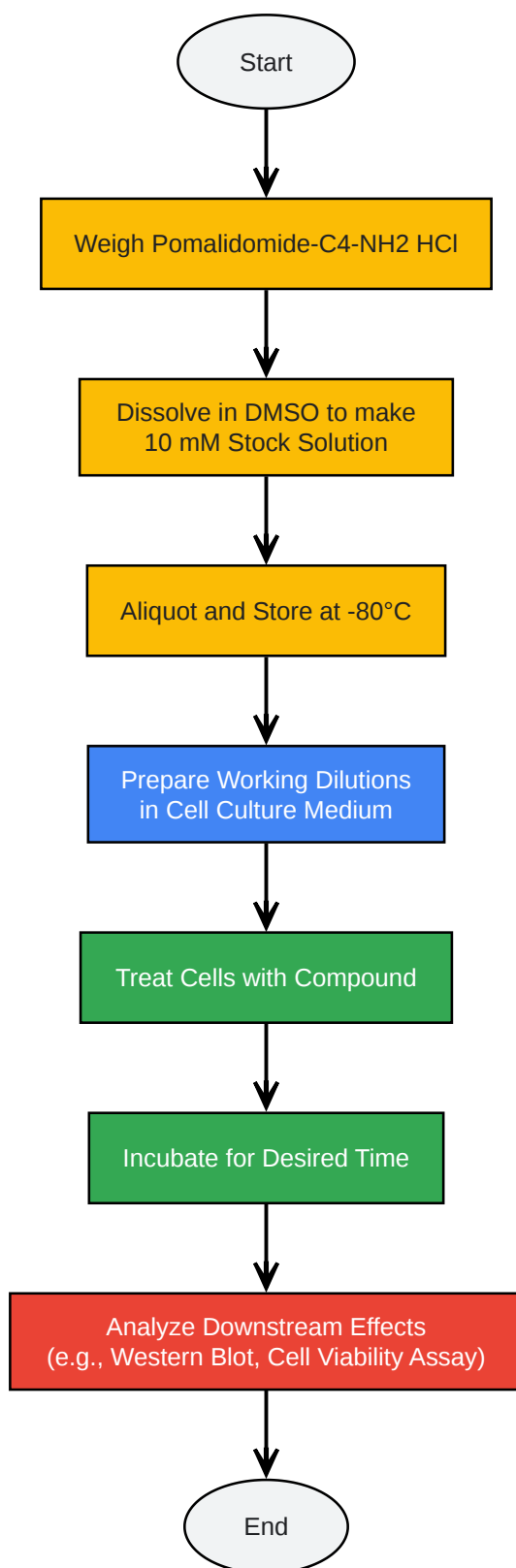


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Caption: Pomalidomide binds to CRBN, inducing the degradation of Ikaros and Aiolos.

Experimental Workflow

The following diagram outlines a typical workflow for preparing and using **Pomalidomide-C4-NH2 hydrochloride** in a cell-based assay.



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Caption: Workflow for **Pomalidomide-C4-NH2 hydrochloride** stock preparation and use.

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